

Application Note: Preparation and Storage of Stable Paxilline Stock Solutions in DMSO

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Compound of Interest

Compound Name: Paxilline

Cat. No.: B040905

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Paxilline** is a potent, reversible inhibitor of the large-conductance Ca^{2+} -activated potassium (BK) channels, making it a critical tool in neuroscience, pharmacology, and physiology research[1][2][3]. For reproducible and accurate experimental results, it is imperative to prepare and store **paxilline** stock solutions correctly to ensure their stability and concentration. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing high-concentration stock solutions of **paxilline** due to its high solubilizing capacity[1]. This document provides a detailed protocol for the preparation, handling, and storage of **paxilline** in DMSO to maintain its integrity over time.

Quantitative Data Summary

The solubility and stability of **paxilline** in DMSO can vary slightly based on the purity of the compound and the solvent, as well as handling procedures. The following table summarizes key quantitative data from various suppliers and research articles.

Parameter	Value	Notes	Source
Molecular Weight	435.56 g/mol	-	[4]
Solubility in DMSO	30 - 100 mg/mL	Higher concentrations (up to 100 mg/mL or 229.59 mM) may require sonication to fully dissolve.	[1][3][4][5][6]
Recommended Stock Conc.	10 - 20 mM	A 20 mM stock solution is commonly used in research.	[7]
Storage Temperature	-20°C or -80°C	-	[5][6]
Stock Solution Stability	-20°C: 1 year -80°C: 2 years	Stability is enhanced by aliquoting to avoid freeze-thaw cycles. Some sources suggest shorter periods (e.g., 1 month at -20°C).	[5][8][9]
Solid Compound Stability	≥ 4 years at -20°C	Store the crystalline solid protected from light and moisture.	[1]

Experimental Protocols

Materials and Equipment

- **Paxilline** (crystalline solid, ≥98% purity)[1]
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials

- Vortex mixer
- Bath sonicator
- Calibrated micropipettes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat
- (Optional) Inert gas (e.g., Argon or Nitrogen) cylinder with a fine-nozzle dispenser

Safety Precautions

Paxilline is a mycotoxin and should be handled with care[10][11]. Always wear appropriate PPE. Handle the solid powder in a chemical fume hood or a ventilated enclosure to avoid inhalation. Consult the Safety Data Sheet (SDS) for complete safety information before use[1].

Protocol for Preparing a 20 mM Paxilline Stock Solution

This protocol provides instructions for preparing 1 mL of a 20 mM stock solution. Adjust volumes and mass as needed for different concentrations or volumes.

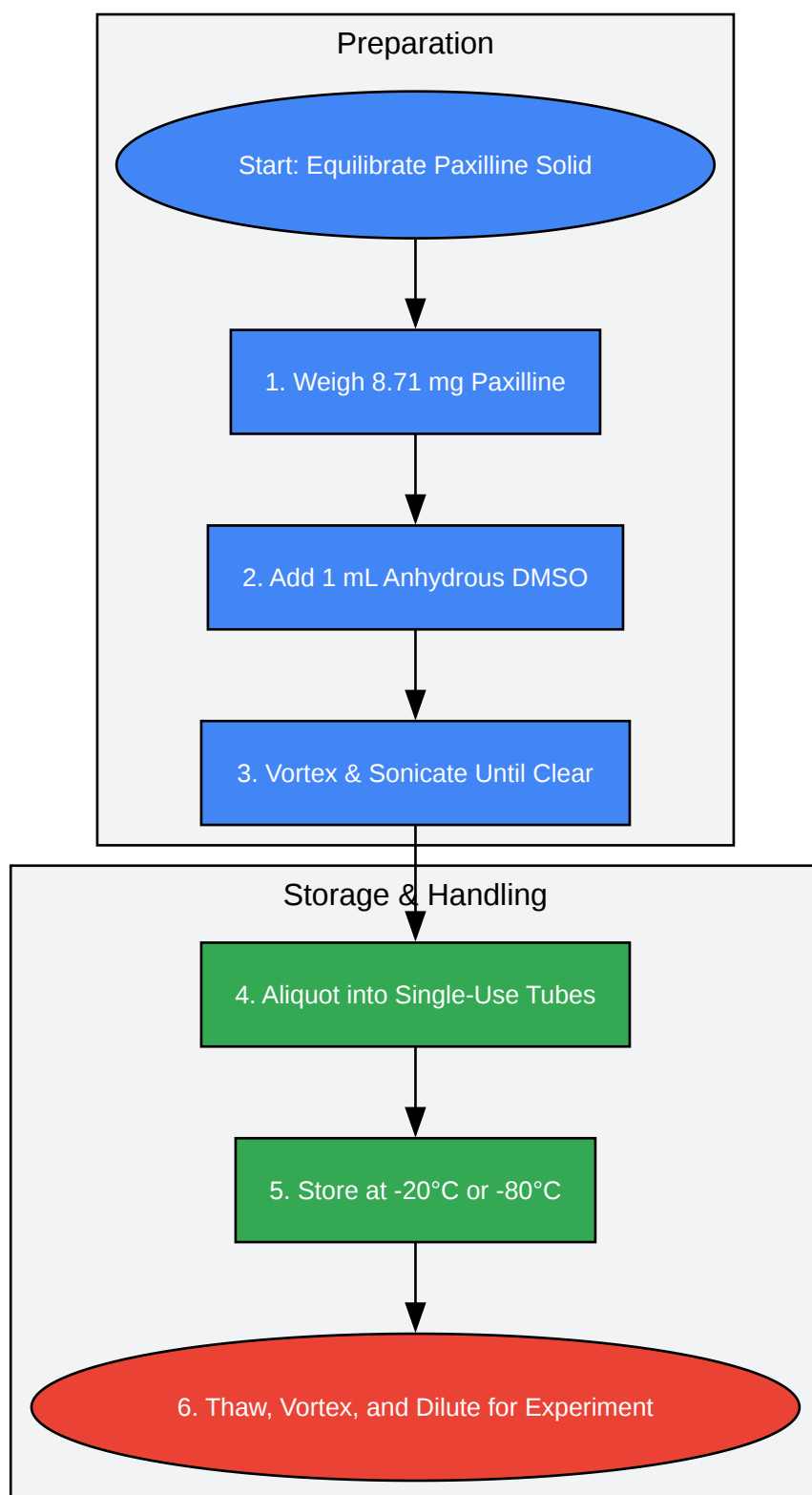
- Equilibration: Allow the vial of solid **paxilline** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent moisture condensation.
- Weighing: Tare a sterile microcentrifuge tube or vial on an analytical balance. Carefully weigh 8.71 mg of **paxilline** (Molecular Weight = 435.56 g/mol) and add it to the tube.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass} = 0.020 \text{ mol/L} * 0.001 \text{ L} * 435.56 \text{ g/mol} * 1000 = 8.71 \text{ mg}$
- Solubilization: Add 1 mL of anhydrous DMSO to the vial containing the **paxilline** solid.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes. If the solid is not fully dissolved, place the vial in a bath sonicator at room temperature and sonicate for 10-15 minutes or until the solution is clear[5][6]. Visually inspect the solution against a light source to ensure no particulates are present.

- Inert Gas Purge (Optional but Recommended): To enhance long-term stability by preventing oxidation, gently flush the headspace of the vial with an inert gas like argon or nitrogen before sealing[1].
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 20-50 μ L) in sterile, tightly sealed microcentrifuge tubes[5][9].
- Storage: Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at -20°C for up to one year or at -80°C for up to two years[5].

Handling and Use

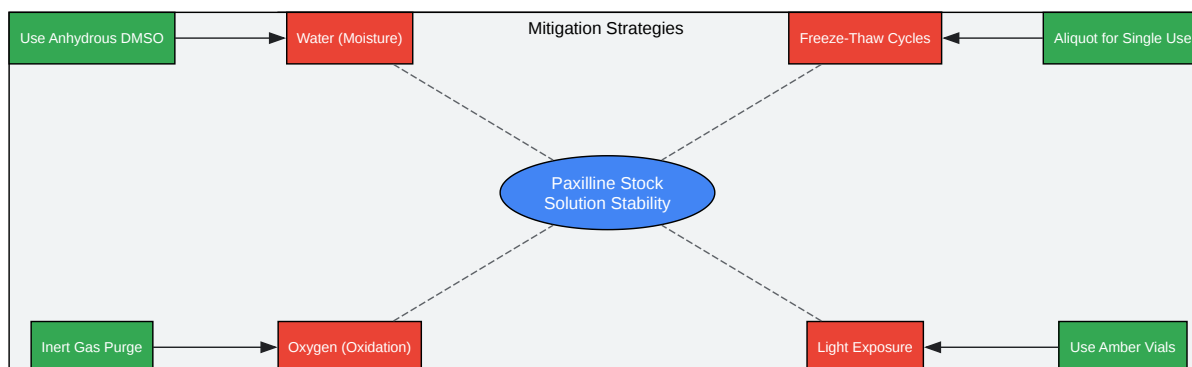
- When ready to use, remove a single aliquot from the freezer and allow it to thaw completely at room temperature.
- Vortex the tube briefly to ensure a homogenous solution before making dilutions.
- Dilute the DMSO stock solution into the desired aqueous buffer or cell culture medium immediately before the experiment.
- Note that **paxilline** is sparingly soluble in aqueous buffers; therefore, working solutions should be prepared fresh and used on the same day to avoid precipitation[1][7]. The final concentration of DMSO in assays should be kept low (typically <0.5%) to avoid solvent-induced artifacts[9].

Visualized Workflows and Relationships



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Caption: Workflow for preparing a stable **paxilline** stock solution.



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Caption: Factors influencing the stability of **paxilline** in DMSO.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. glpbio.com [glpbio.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Paxilline | Ca²⁺-ATPase | Tocris Bioscience [tocris.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Paxilline | Penicillium paxilli | BKCa-channel inhibitor | TargetMol [targetmol.com]

- 7. Paxilline inhibits BK channels by an almost exclusively closed-channel block mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Paxilline | KCa channel Inhibitor | Hello Bio [hellobio.com]
- 9. medchemexpress.cn [medchemexpress.cn]
- 10. Paxilline | C27H33NO4 | CID 105008 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. PAXILLINE | 57186-25-1 [chemicalbook.com]
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